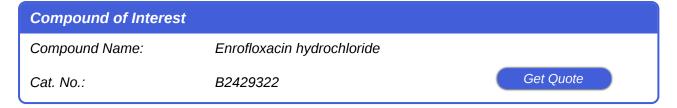


Enrofloxacin Hydrochloride in Veterinary Clinical Trials: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



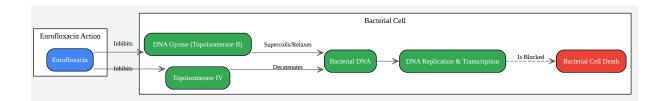
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **enrofloxacin hydrochloride** in veterinary clinical trial protocols. The information is compiled from various studies and is intended to guide researchers and professionals in designing and executing clinical trials for this broad-spectrum fluoroquinolone antibiotic.

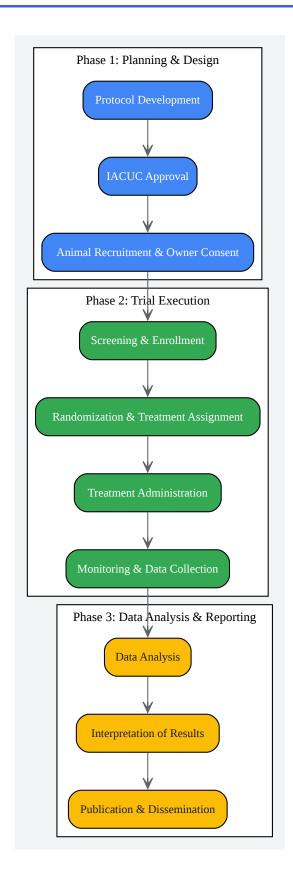
Mechanism of Action

Enrofloxacin hydrochloride acts by inhibiting bacterial DNA gyrase, a type II topoisomerase, and topoisomerase IV.[1][2] These enzymes are essential for bacterial DNA replication, transcription, repair, and recombination. By binding to the enzyme-DNA complex, enrofloxacin stabilizes it, leading to breaks in the DNA and ultimately bacterial cell death.[3][4] This mechanism of action is effective against a wide range of Gram-negative and Gram-positive bacteria.









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